

In-Depth Technical Guide to 3,4-Dichloropyridin-2-amine

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Compound of Interest

Compound Name: 3,4-Dichloropyridin-2-amine

Cat. No.: B068929

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,4-Dichloropyridin-2-amine** (CAS No: 188577-69-7), a heterocyclic compound of interest in pharmaceutical and agrochemical research. This document collates available data on its molecular structure, physical characteristics, and safety protocols. Due to the limited publicly available experimental data, this guide also presents predicted properties to facilitate further research and application.

Chemical and Physical Properties

3,4-Dichloropyridin-2-amine, with the molecular formula $C_5H_4Cl_2N_2$, is a dichlorinated aminopyridine derivative. The strategic placement of the chloro and amino groups on the pyridine ring influences its electronic properties and reactivity, making it a potential building block in organic synthesis.

Quantitative Data Summary

The known physical and chemical properties of **3,4-Dichloropyridin-2-amine** are summarized in the table below. It is important to note that some of these values are sourced from chemical suppliers and may not have been independently verified in peer-reviewed literature.

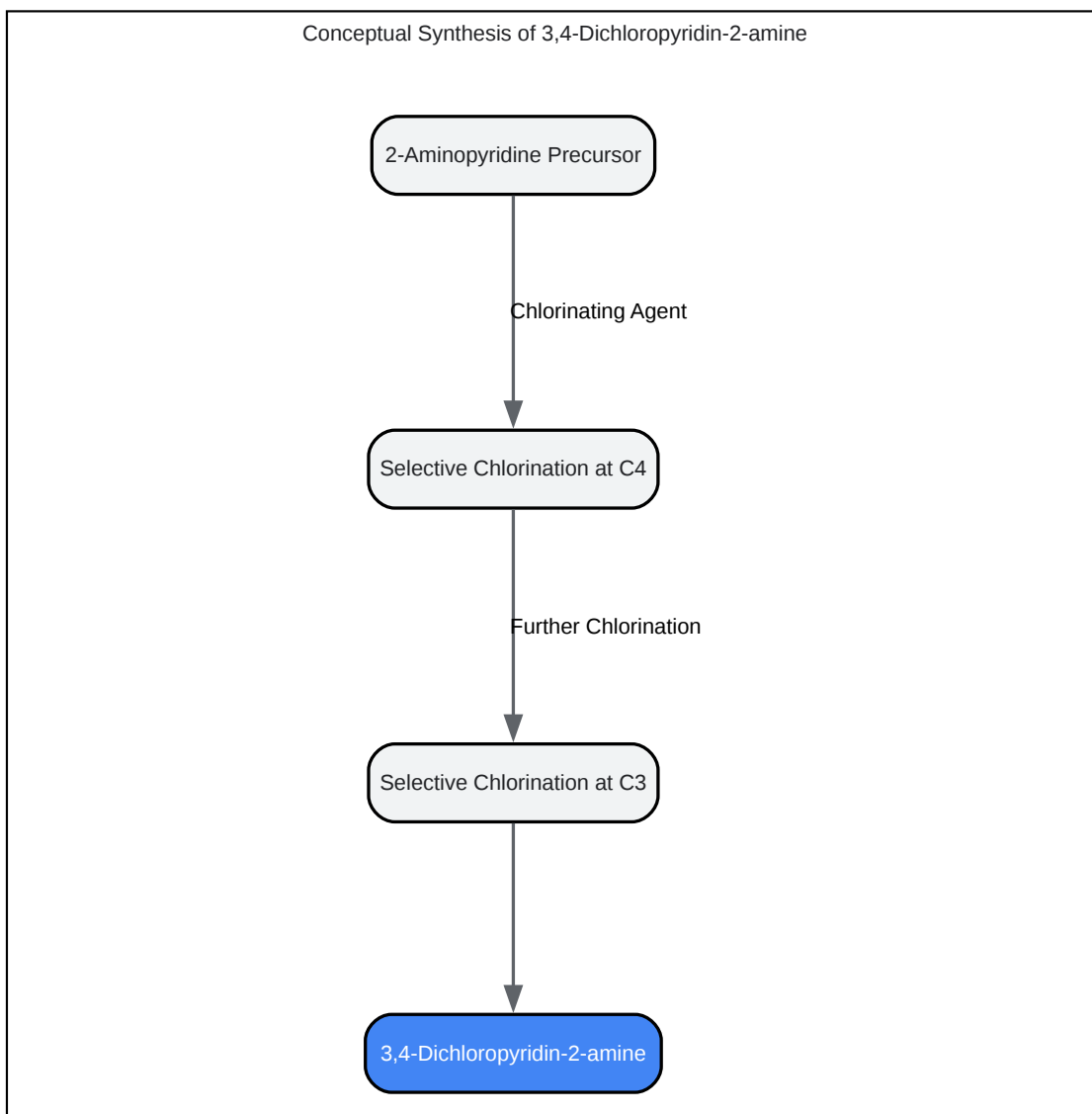
Property	Value	Source
CAS Number	188577-69-7	[1][2]
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂	[1][2]
Molecular Weight	163.00 g/mol	[1]
Melting Point	93-95 °C	[1]
Boiling Point	245 °C	[1]
Density	1.497 g/cm ³	N/A

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **3,4-Dichloropyridin-2-amine** are not widely available in published literature. However, a logical synthetic approach can be conceptualized based on known pyridine chemistry.

Conceptual Synthetic Workflow

A potential synthetic route could involve the selective chlorination of a suitable aminopyridine precursor. The regioselectivity of the chlorination would be a critical step to control. The following diagram illustrates a conceptual workflow for its synthesis.



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Caption: Conceptual workflow for the synthesis of **3,4-Dichloropyridin-2-amine**.

Note: This is a generalized pathway. The actual choice of reagents and reaction conditions would require experimental optimization to achieve the desired regioselectivity and yield.

Spectroscopic Data

Comprehensive, experimentally verified spectroscopic data for **3,4-Dichloropyridin-2-amine** is not readily available. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of this compound. Predicted spectral data can serve as a preliminary guide.

Safety and Handling

Based on available Safety Data Sheets (SDS), **3,4-Dichloropyridin-2-amine** is classified as a hazardous substance.

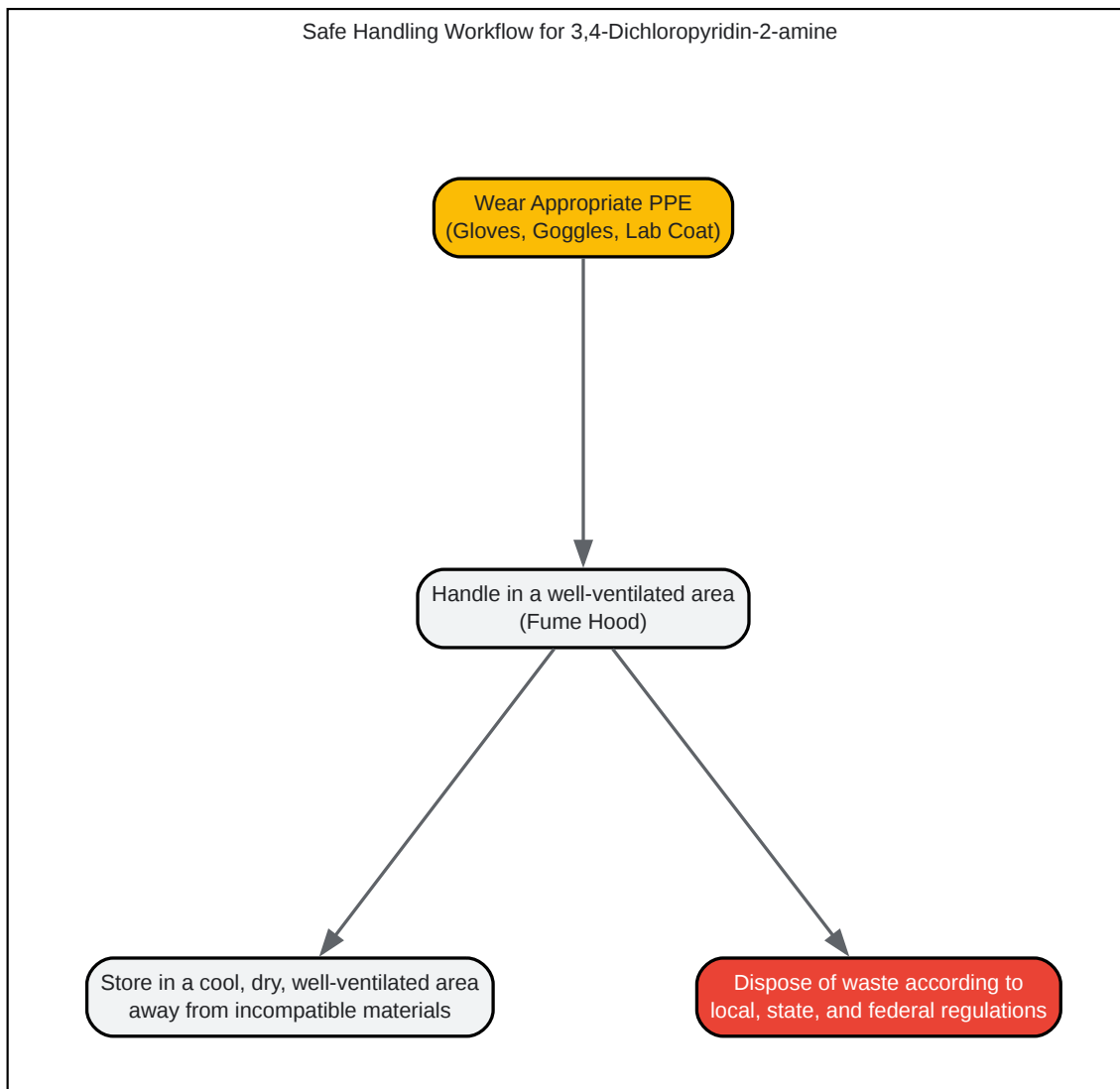
Hazard Statements:

- Toxic if swallowed or in contact with skin.
- Causes severe skin burns and eye damage.
- Harmful to aquatic life with long-lasting effects.

Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Wash skin thoroughly after handling.
- Avoid release to the environment.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If swallowed, immediately call a POISON CENTER or doctor/physician.

The following diagram outlines the general workflow for safe handling of this chemical.



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Caption: General workflow for the safe handling and disposal of **3,4-Dichloropyridin-2-amine**.

Biological Activity and Signaling Pathways

As of the date of this document, there is no specific information in the public domain regarding the biological activity or the involvement of **3,4-Dichloropyridin-2-amine** in any signaling pathways. Its structural similarity to other aminopyridines, which are known to interact with various biological targets, suggests that this compound could be a candidate for screening in drug discovery programs.

Conclusion

3,4-Dichloropyridin-2-amine is a chemical compound with potential applications in the development of new pharmaceuticals and agrochemicals. This guide has summarized the currently available information on its chemical and physical properties, as well as safety and handling protocols. The significant gaps in experimental data, particularly for its synthesis and spectroscopic characterization, highlight the need for further research to fully elucidate the properties and potential of this molecule. Researchers are encouraged to use this guide as a starting point and to conduct thorough experimental verification.

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References

- 1. CAS # 188577-69-7, 3,4-Dichloro-2-pyridinamine, 2-Amino-3,4-dichloropyridine, 3,4-Dichloropyridin-2-amine - chemBlink [www.chemblink.com]
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